

Personal protective equipment for handling Boc-D-asp(otbu)-OH

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Compound of Interest

Compound Name: *Boc-D-asp(otbu)-OH*

Cat. No.: *B190288*

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Essential Safety and Handling Guide for Boc-D-Asp(OtBu)-OH

This guide provides critical safety, handling, and disposal information for **Boc-D-asp(otbu)-OH** (N-tert-butoxycarbonyl-D-aspartic acid 4-tert-butyl ester). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Boc-D-asp(otbu)-OH is a protected amino acid derivative widely used in peptide synthesis.[\[1\]](#) According to the Globally Harmonized System (GHS), this substance is classified with the following hazards:

- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

The assigned signal word is "Warning".[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes key quantitative and physical data for **Boc-D-asp(otbu)-OH**.

Property	Value	Source(s)
CAS Number	155542-33-9	[4]
Molecular Formula	C ₁₃ H ₂₃ NO ₆	[4]
Molecular Weight	289.32 g/mol	[1][4]
Physical Form	Powder or crystals	[1]
Melting Point	64-67 °C	[1]
Storage Temperature	2-8°C, sealed in a dry place	[1][3]
GHS Hazard Statements	H315, H319, H335	[2][3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against potential exposure. The minimum required PPE for handling **Boc-D-asp(otbu)-OH** is detailed below.

PPE Category	Item Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[2][5] A face shield should be worn if there is a splash hazard.	To protect against dust particles and potential eye irritation.[2]
Hand Protection	Chemical-resistant nitrile gloves.[5]	To prevent skin contact and absorption, which can cause irritation.[2]
Body Protection	A standard, long-sleeved laboratory coat, kept fully buttoned.[6]	To protect skin and personal clothing from contamination.[6]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 respirator or higher is required.[1][6]	To prevent inhalation of the powdered chemical, a primary route of exposure.[2]

Operational Plan: Safe Handling and Procedures

All work with **Boc-D-asp(otbu)-OH** must be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.[\[5\]](#)[\[6\]](#)

Step 1: Preparation and Engineering Controls

- Designated Area: Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.
- Gather Materials: Place all necessary equipment (spatulas, weighing paper, glassware) and labeled waste containers within the fume hood before starting work.[\[6\]](#)
- Ventilation: Confirm that the local exhaust ventilation is active to control airborne dust.[\[6\]](#)

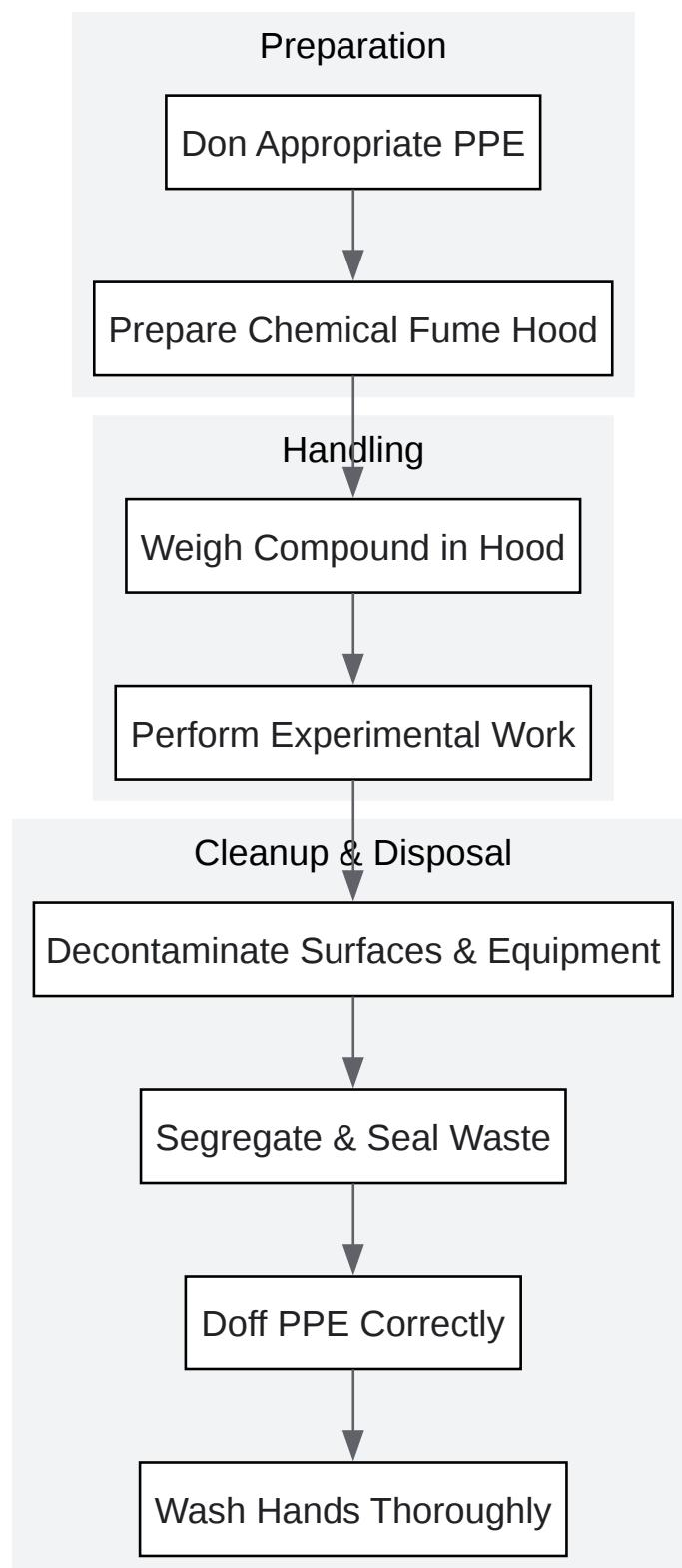
Step 2: Handling and Weighing

- Avoid Dust: Handle the compound carefully to avoid generating dust.
- Weighing: Weigh the powder within the fume hood using a disposable weighing boat or paper to prevent balance contamination.[\[6\]](#)
- Container Management: Keep the primary container tightly closed when not in use.[\[2\]](#)

Step 3: Post-Handling and Decontamination

- Surface Cleaning: After handling, decontaminate all surfaces with an appropriate solvent and dispose of cleaning materials as hazardous waste.[\[6\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.[\[5\]](#)[\[7\]](#)

Safe Handling Workflow

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Caption: Workflow for the safe handling of **Boc-D-asp(otbu)-OH**.

Emergency Procedures: Spills and Exposure

Immediate and correct response to spills or exposure is critical.

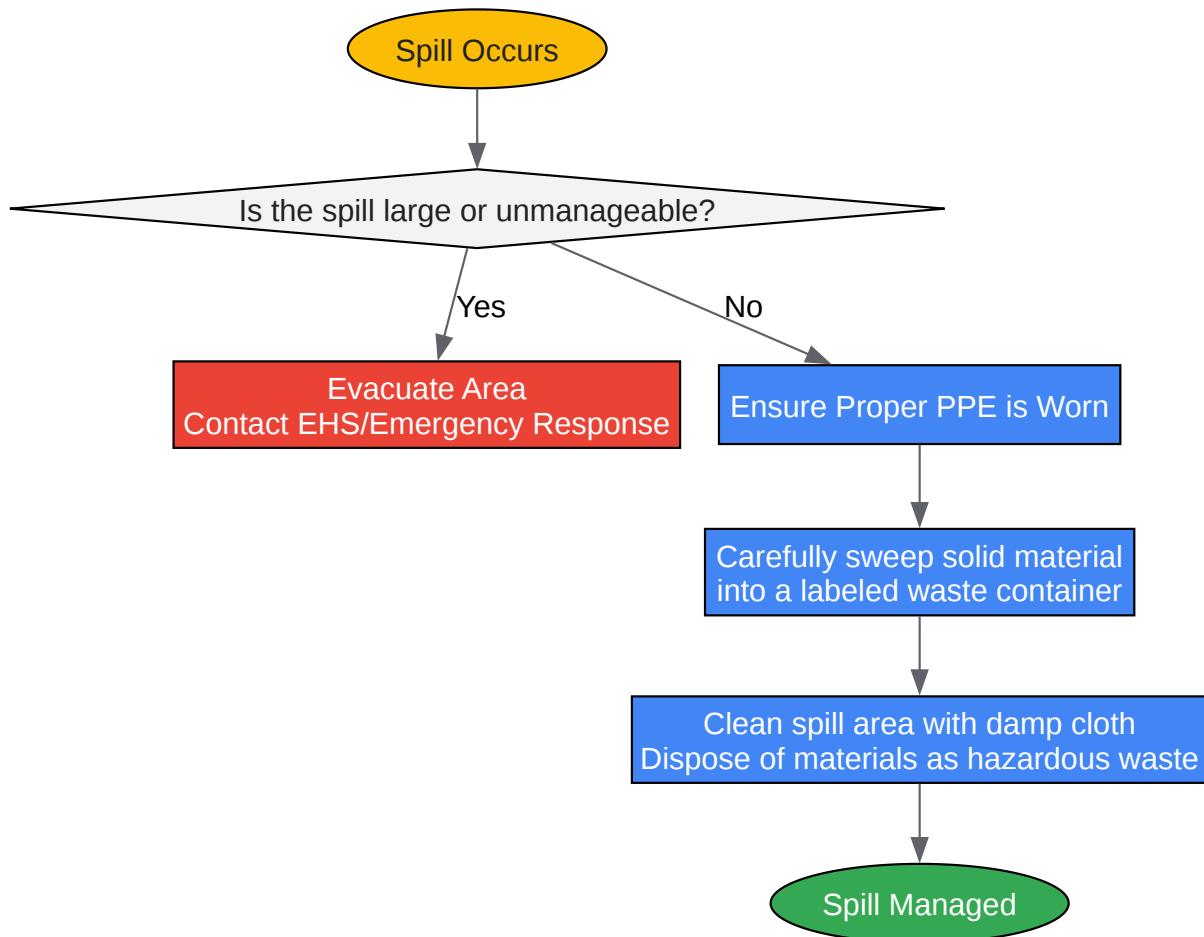
First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [2] [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If irritation occurs, get medical help. [2] [7]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician. [2] [7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention. [2] [7]

Spill Management

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could aerosolize the dust.
- Contain: For small spills, carefully sweep up the solid material using tools like a spatula and place it into a labeled hazardous waste container.[\[8\]](#) Avoid generating dust.
- Clean: Clean the spill area with a damp cloth or absorbent pads, disposing of all cleaning materials as hazardous waste.[\[9\]](#)
- Large Spills: For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.

Spill Response Decision Workflow



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Caption: Decision-making workflow for spill response.

Disposal Plan

Proper disposal is crucial for environmental compliance and safety. Under no circumstances should this chemical be disposed of in general trash or poured down the drain.[10]

Waste Segregation and Collection

- Solid Waste: All solid waste contaminated with **Boc-D-asp(otbu)-OH**, including residual product, gloves, weighing papers, and disposable labware, must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.[6][8]
- Liquid Waste: Solutions containing **Boc-D-asp(otbu)-OH** should be collected in a separate, sealed, and appropriately labeled hazardous waste container compatible with the solvent. Do not mix with other waste streams unless permitted by your institution's EHS office.[6][10]

Final Disposal

- Storage: Store sealed waste containers in a designated, cool, and well-ventilated hazardous waste storage area, away from incompatible materials.[9]
- Collection: Arrange for the collection and disposal of the chemical waste through your institution's EHS-approved waste management vendor.[8] Final disposal will likely involve incineration at a permitted facility.[10]

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